

A Technical Guide to the Atomic Mass and Binding Energy of Cadmium-114

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Compound of Interest

Compound Name: Cadmium-114

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the atomic mass and nuclear binding energy of the stable isotope **Cadmium-114** (^{114}Cd). The document presents key quantitative data in a structured format, details the sophisticated experimental methodologies used for their determination, and includes visualizations of the underlying scientific workflows. This information is crucial for professionals in fields ranging from nuclear physics and chemistry to materials science and drug development, where precise isotopic data is paramount.

Core Nuclear Data for Cadmium-114

The fundamental nuclear properties of **Cadmium-114** are summarized in the tables below. These values are based on the most recent and comprehensive evaluations of nuclear data.

Table 1: Atomic Mass and Related Properties of Cadmium-114

Property	Value	Uncertainty
Atomic Mass	113.9033581 u	± 0.0000030 u
Mass Excess	-90021.317 keV	± 2.781 keV
Natural Abundance	28.73 %	± 0.42 %

Data sourced from the Atomic Mass Evaluation 2020 (AME2020) and other referenced nuclear data repositories.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Nuclear Binding Energy of Cadmium-114

Property	Value	Uncertainty
Total Binding Energy	972599.153 keV	± 2.785 keV
Binding Energy per Nucleon	8.531571 MeV	

The binding energy is calculated from the mass excess data provided in AME2020.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Determination of Atomic Mass

The precise determination of atomic masses for stable isotopes like **Cadmium-114** relies on advanced mass spectrometry techniques. The two primary methods employed for achieving the highest precision are Penning Trap Mass Spectrometry (PTMS) and Multi-Reflection Time-of-Flight Mass Spectrometry (MR-TOF MS).

Experimental Protocol: Penning Trap Mass Spectrometry (PTMS)

Penning Trap Mass Spectrometry is a leading technique for high-precision mass measurements of ions. The methodology involves the confinement of ions in a combination of a strong, uniform magnetic field and a weaker quadrupole electric field.

1. Ion Production and Injection:

- A sample containing Cadmium is ionized, typically using techniques like electron impact ionization or laser ablation.
- The resulting Cd^+ ions are then guided and injected into the Penning trap system.

2. Ion Trapping and Cooling:

- The ions are captured within the trap by the combined magnetic and electric fields. The magnetic field confines the ions radially, while the electric field provides axial confinement.

- Once trapped, the ions undergo a cooling process, often through buffer gas collisions or laser cooling, to reduce their kinetic energy and confine them to the center of the trap.

3. Excitation and Frequency Measurement:

- The trapped ions exhibit three characteristic periodic motions: the axial motion, the modified cyclotron motion (ω_+), and the magnetron motion (ω_-).
- The sum of the frequencies of the two radial motions ($\omega_+ + \omega_-$) is equal to the true cyclotron frequency (ω_c), which is inversely proportional to the mass-to-charge ratio of the ion ($\omega_c = qB/m$).
- A radiofrequency (RF) field is applied to excite the ions' cyclotron motion. By scanning the frequency of this RF field and monitoring the ions' response, the cyclotron resonance frequency can be determined with extremely high precision.

4. Ion Detection:

- The resonance frequency is typically detected using a time-of-flight method. After the excitation period, the ions are ejected from the trap towards a detector.
- When the applied RF frequency matches the cyclotron frequency, the ions gain the most energy, resulting in the shortest time-of-flight. By plotting the time-of-flight against the applied frequency, a resonance curve is obtained, the minimum of which corresponds to the cyclotron frequency.

5. Mass Calculation:

- The mass of the **Cadmium-114** ion is determined by comparing its measured cyclotron frequency to that of a reference ion with a well-known mass, measured under identical conditions.

Experimental Protocol: Multi-Reflection Time-of-Flight Mass Spectrometry (MR-TOF MS)

MR-TOF MS is another high-precision technique that is particularly well-suited for measurements of short-lived isotopes but is also used for stable isotopes. It achieves high

mass resolution by extending the flight path of ions in a compact setup.

1. Ion Production and Bunching:

- Similar to PTMS, Cadmium ions are produced and then formed into short ion bunches.

2. Injection and Trapping:

- The ion bunches are injected into the MR-TOF analyzer, which consists of two electrostatic mirrors.
- The ions are trapped between these mirrors, reflecting back and forth numerous times.

3. Time-of-Flight Measurement:

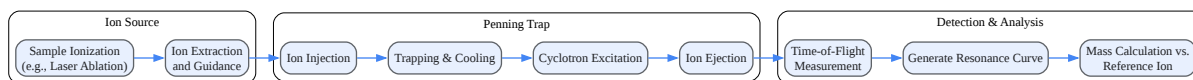
- With each reflection, the flight path of the ions is extended. After a predetermined number of reflections, the ions are ejected towards a detector.
- The time of flight is measured from the moment of injection to the moment of detection. Ions with different mass-to-charge ratios will have different flight times over the same path length.

4. Data Analysis and Mass Determination:

- The high number of reflections significantly enhances the mass dispersion, leading to excellent mass resolution.
- The mass of **Cadmium-114** is determined by precisely measuring its time of flight and comparing it to that of a reference ion.

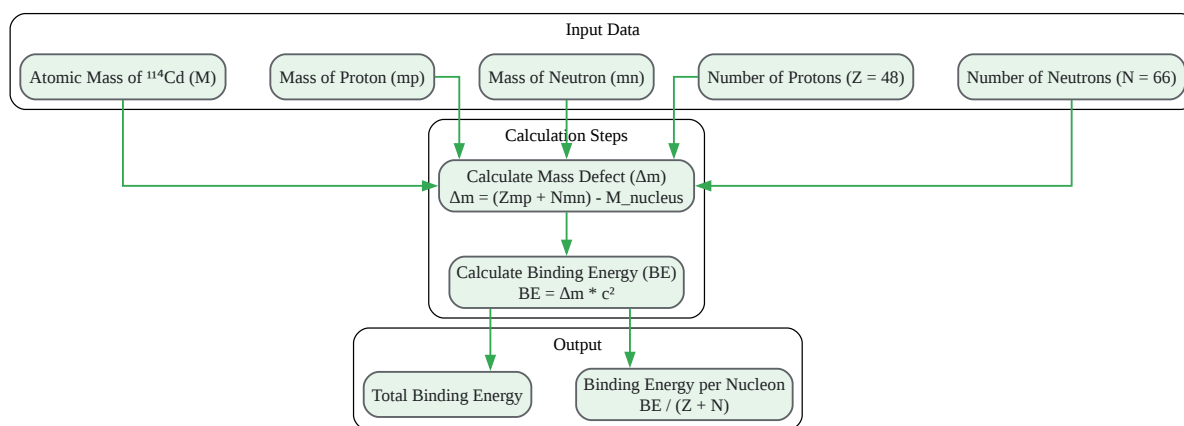
Logical Workflow and Visualization

The following diagrams, generated using the DOT language, illustrate the key experimental and logical workflows discussed in this guide.



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Diagram 1: Experimental Workflow for Penning Trap Mass Spectrometry.



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Diagram 2: Logical Workflow for Calculating Nuclear Binding Energy.

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